

# 5-Chlorolevulinic acid ethyl ester synonyms and common names

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

**Compound Name:** *Pentanoic acid, 5-chloro-4-oxo-, ethyl ester*

**CAS No.:** *14594-24-2*

**Cat. No.:** *B1280310*

[Get Quote](#)

## Technical Monograph: 5-Chlorolevulinic Acid Ethyl Ester From Nomenclature to Nucleophilic Utility in 5-ALA Synthesis

### Abstract

This technical guide provides a comprehensive analysis of 5-Chlorolevulinic acid ethyl ester (CAS: 14594-24-2), a critical intermediate in the pharmaceutical synthesis of 5-Aminolevulinic acid (5-ALA). While often overshadowed by its brominated counterparts, the chlorinated ester offers distinct stability profiles and kinetic behaviors in nucleophilic substitution reactions. This document details its chemical ontology, synthesis protocols, and its pivotal role as a "masked" precursor in Photodynamic Therapy (PDT) agent development.

## Part 1: Chemical Identity & Nomenclature Ontology

Precise nomenclature is vital for database retrieval and regulatory filing. 5-Chlorolevulinic acid ethyl ester is an alpha-haloketone derivative of levulinic acid.

Table 1: Nomenclature and Identification Data

Category	Identifier / Name	Notes
Common Name	5-Chlorolevulinic acid ethyl ester	Industry standard
IUPAC Name	Ethyl 5-chloro-4-oxopentanoate	Preferred for publications
Systematic Name	5-Chloro-4-oxopentanoic acid ethyl ester	Alternative systematic
CAS Registry	14594-24-2	Primary key for procurement
Molecular Formula	C <sub>7</sub> H <sub>11</sub> ClO <sub>3</sub>	
Molecular Weight	178.61 g/mol	
SMILES	<chem>CCOC(=O)CCC(=O)CCl</chem>	For cheminformatics
InChI Key	DPWSGDKZQIYIQC-UHFFFAOYSA-N	Unique hash identifier
Functional Class	-Haloketone / Ester	Dual reactivity

## Part 2: Strategic Utility in Drug Development

The primary value of 5-Chlorolevulinic acid ethyl ester lies in its role as a C5-functionalized scaffold. In drug development, specifically for Photodynamic Therapy (PDT), it serves as the precursor to 5-Aminolevulinic acid (5-ALA).

The "Why" Behind the Chemistry:

- **Lipophilicity:** The ethyl ester group protects the carboxylic acid, increasing solubility in organic solvents (DCM, Toluene) used during chlorination and subsequent substitution reactions.

- **Regioselectivity:** Direct halogenation of levulinic acid can be messy. Using the ester blocks the acid tail, directing halogenation to the C5 position (alpha to the ketone) rather than the C3 position, although C3 competition remains a process variable to manage.
- **Stability:** The chloro-derivative is generally more stable than the bromo-derivative, allowing for longer storage times and more controlled addition rates during exothermic substitution reactions.

## Part 3: Experimental Protocols

### Protocol A: Synthesis of 5-Chlorolevulinic Acid Ethyl Ester

Objective: Selective chlorination of Ethyl Levulinate at the C5 position.

Reagents:

- Ethyl Levulinate (1.0 eq)
- Sulfuryl Chloride ( $\text{SO}_2\text{Cl}_2$ , 1.1 eq)
- Solvent: Ethanol or Dichloromethane (DCM)
- Temperature:  $0^\circ\text{C}$  to Room Temperature (RT)

Methodology:

- **Setup:** Charge a chemically resistant reactor (glass-lined) with Ethyl Levulinate and solvent. Cool to  $0^\circ\text{C}$  under  $\text{N}_2$  atmosphere.
- **Addition:** Add Sulfuryl Chloride dropwise over 60 minutes. Critical: Control exotherm to prevent di-chlorination or C3-chlorination.
- **Reaction:** Allow the mixture to warm to RT and stir for 4–6 hours. Monitor via TLC or GC (Target: Disappearance of starting material).
- **Quench:** Slowly pour the reaction mixture into ice-cold saturated  $\text{NaHCO}_3$  solution. (Caution: Gas evolution).

- Isolation: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over  $\text{MgSO}_4$ , and concentrate in vacuo.
- Purification: Distillation under reduced pressure is recommended to separate the C5-chloro product from the C3-isomer byproduct.

## Protocol B: Conversion to 5-ALA (Gabriel Synthesis Route)

Objective: Nucleophilic substitution of the chloride with a nitrogen source (Potassium Phthalimide) to generate the 5-amino functionality.

Reagents:

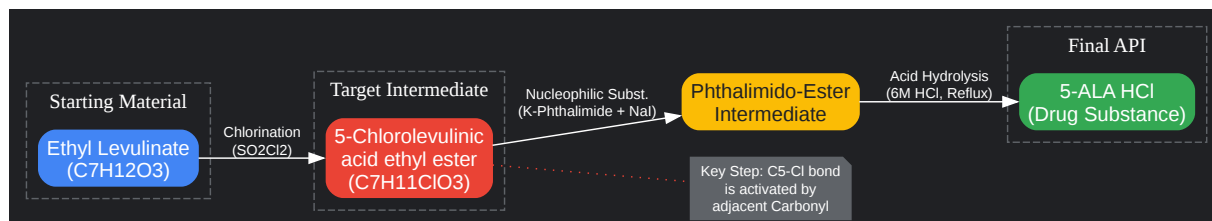
- 5-Chlorolevulinic acid ethyl ester (1.0 eq)
- Potassium Phthalimide (1.1 eq)
- Solvent: DMF (Dimethylformamide)
- Catalyst: NaI (0.1 eq) - Finkelstein condition to accelerate substitution

Methodology:

- Substitution: Dissolve 5-Chlorolevulinic acid ethyl ester in DMF. Add Potassium Phthalimide and catalytic NaI. Heat to 80–90°C for 4 hours.
- Workup: Cool to RT. Pour into water to precipitate the phthalimido-intermediate. Filter and wash with water.
- Hydrolysis (Deprotection): Reflux the intermediate in 6M HCl for 12–24 hours. This step simultaneously hydrolyzes the ethyl ester and cleaves the phthalimide group.
- Isolation: Concentrate the aqueous acid. Recrystallize the residue (often using MeOH/EtOAc) to yield 5-Aminolevulinic Acid Hydrochloride (5-ALA HCl).

## Part 4: Mechanism & Pathway Visualization

The following diagram illustrates the transformation logic, highlighting the critical nucleophilic substitution at the C5 position.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from Ethyl Levulinate to 5-ALA via the 5-Chloro ethyl ester intermediate.

## Part 5: Safety & Handling (E-E-A-T)

As a Senior Application Scientist, it is mandatory to treat 5-Chlorolevulinic acid ethyl ester with the protocols reserved for alpha-haloketones.

- Lachrymator: Like many alpha-chloro ketones, this compound is a potent lachrymator (tear gas agent). All handling must occur within a certified fume hood.
- Skin/Eye Irritant: Direct contact can cause severe burns due to alkylation of tissue proteins.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Moisture can lead to hydrolysis of the ester or degradation of the alpha-chloro ketone moiety.

## References

- CymitQuimica. Ethyl 5-chloro-4-oxopentanoate Product Data & CAS 14594-24-2 Verification. Retrieved from
- ChemSrc. Ethyl 5-chloro-4-oxopentanoate MSDS and Physical Properties. Retrieved from
- National Institutes of Health (NIH). Synthesis of 5-aminolevulinic acid with nontoxic reagents and renewable methyl levulinate. (Discusses the halogenation pathway logic). Retrieved from

- Google Patents.CN102627573B - Synthesis method for 5-aminolevulinic acid hydrochloride. (Details the Gabriel Synthesis using halo-levulinate esters). Retrieved from
- To cite this document: BenchChem. [5-Chlorolevulinic acid ethyl ester synonyms and common names]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280310/docs#5-chlorolevulinic-acid-ethyl-ester-synonyms-and-common-names>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

